

Co-immunoprecipitation of CheF Protein and its Binding Partners: Application Notes and Protocols

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Compound of Interest

Compound Name: *CheF protein*

Cat. No.: *B1168933*

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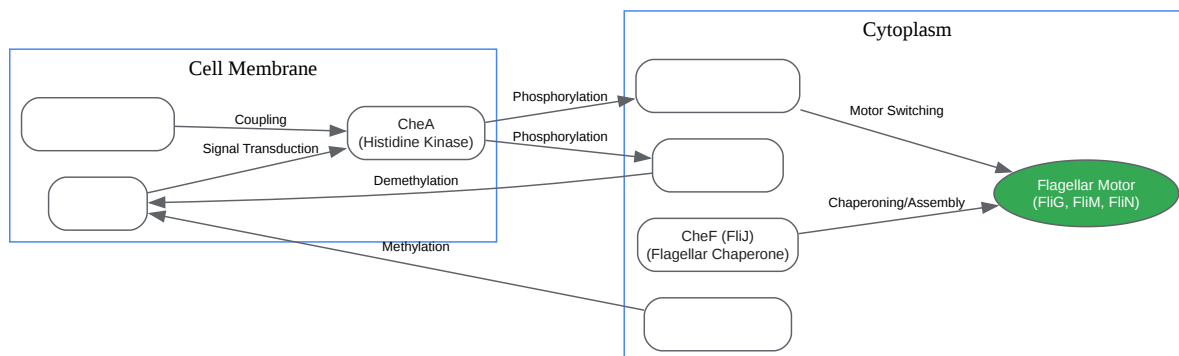
For Researchers, Scientists, and Drug Development Professionals

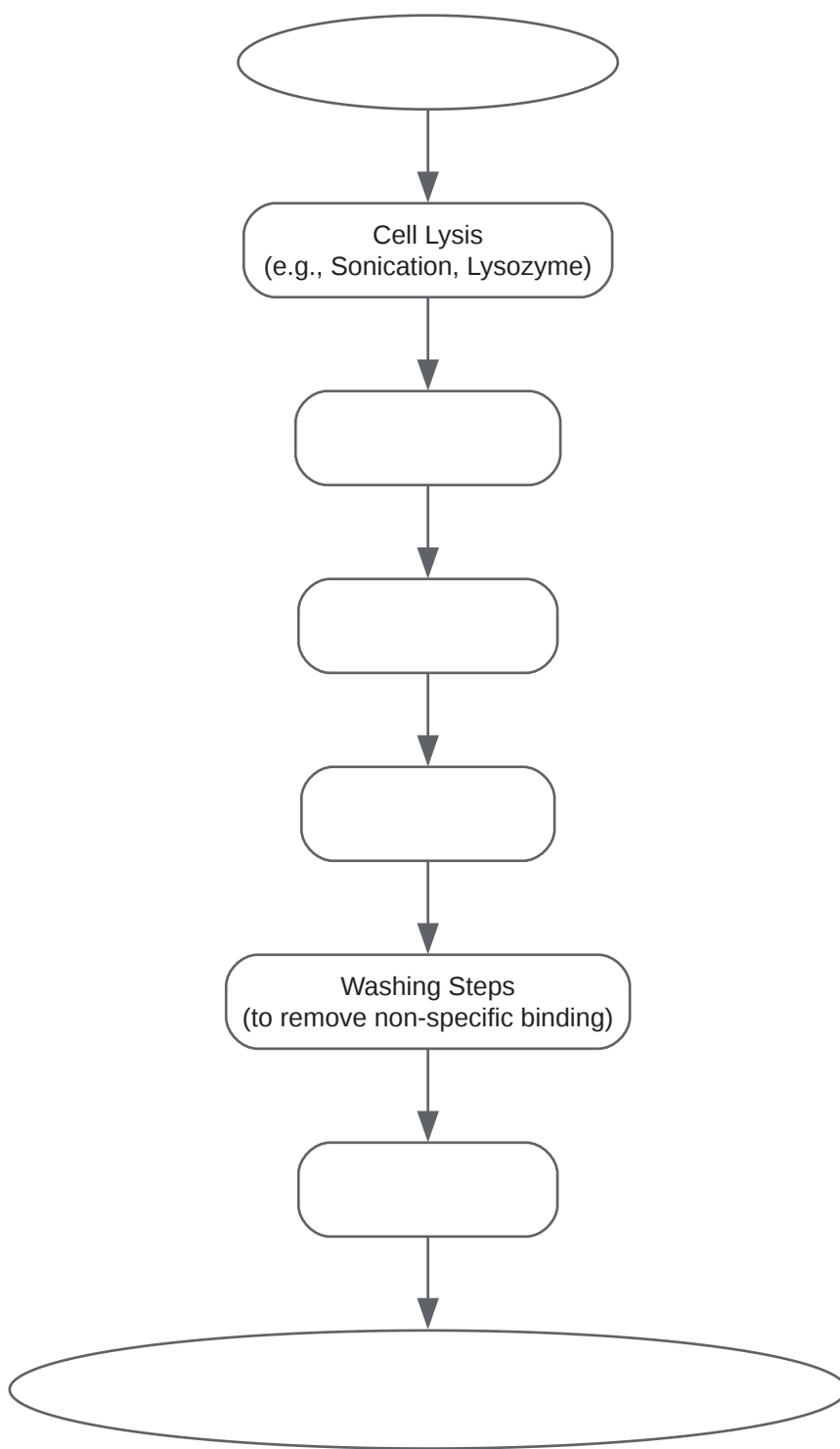
Introduction

In the intricate world of bacterial chemotaxis, the precise orchestration of protein-protein interactions is paramount for navigating chemical gradients. In *Bacillus subtilis*, the **CheF protein**, a homolog of the flagellar protein FliJ found in *Salmonella typhimurium*, plays a crucial role in this signaling cascade. Understanding the binding partners of CheF is essential for elucidating its function in flagellar motor control and chemotactic signaling. Co-immunoprecipitation (Co-IP) is a robust technique to identify these interacting proteins. This document provides detailed application notes and a comprehensive protocol for the co-immunoprecipitation of CheF and its binding partners.

Signaling Pathway Overview

The bacterial chemotaxis pathway is a model system for signal transduction. It involves a series of protein phosphorylation and methylation events that ultimately control the direction of flagellar rotation, leading to either smooth swimming or tumbling. While the core components of this pathway are well-characterized in *Escherichia coli*, organisms like *Bacillus subtilis* exhibit variations. CheF (FliJ) is believed to function as a chaperone for the flagellar export apparatus, interacting with components of the flagellar motor and the core chemotaxis machinery.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com